

# Chemical Profile & Properties

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## Compound Focus: Diazodiphenylmethane

CAS No.: 883-40-9

Cat. No.: S576965

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The table below summarizes the key identifiers and physicochemical properties of **Diazodiphenylmethane**:

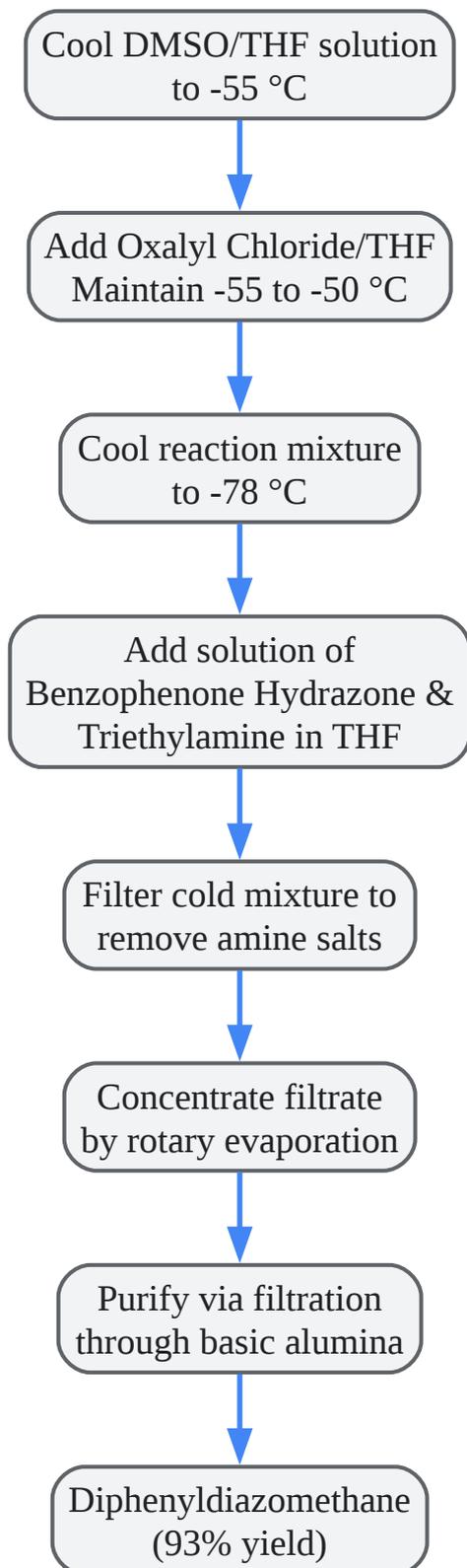
Property Category	Details
IUPAC Name	[Diazo(phenyl)methyl]benzene [1]
Other Names	Diphenyldiazomethane [2]
CAS Registry Number	883-40-9 [1]
Chemical Formula	$C_{13}H_{10}N_2$ [1]
Molar Mass	194.237 g·mol <sup>-1</sup> [1]
Appearance	Red-black crystals or red crystalline solid [1] [2]
Melting Point	29–31 °C [2]
Core Hazards	Toxic, irritating, and potentially explosive; unstable on standing [2]

## Synthesis and Experimental Protocol

**Diazodiphenylmethane** is primarily synthesized through the dehydrogenation of benzophenone hydrazone. An improved modern protocol using **chlorodimethylsulfonium chloride** is advantageous as it avoids

environmentally deleterious heavy-metal salts and provides high yields [2].

The following diagram illustrates the workflow for this synthesis method:



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*Synthesis workflow for Diphenyldiazomethane [2]*

## Detailed Step-by-Step Procedure [2]

- **Reaction Setup:** A 1-L, three-necked round-bottom flask is equipped with an overhead mechanical stirrer, rubber septa, and a low-temperature thermometer. The apparatus is flame-dried under a nitrogen atmosphere.
- **Reagent Preparation:**
  - Solution A: Dimethyl sulfoxide (DMSO, 3.98 mL, 56.0 mmol) in anhydrous tetrahydrofuran (THF, 450 mL) is cooled to -55 °C.
  - Solution B: Oxalyl chloride (4.67 mL, 53.5 mmol) is dissolved in THF (50 mL).
  - Solution C: Benzophenone hydrazone (10.00 g, 51.0 mmol) and triethylamine (15.05 mL, 0.107 mol) are dissolved in THF (50 mL).
- **Chlorodimethylsulfonium Chloride Formation:** Solution B is added to the chilled Solution A over 10 minutes, maintaining the temperature between -55 °C and -50 °C. The mixture is stirred at this temperature for 35 minutes, then cooled to -78 °C using a dry-ice/acetone bath.
- **Hydrazone Dehydrogenation:** Solution C is added to the reaction mixture over 10 minutes, resulting in a deep-red solution with a white precipitate (triethylamine hydrochloride).
- **Work-up and Isolation:** The reaction mixture is maintained at -78 °C for 30 minutes and then filtered cold through a medium-porosity sintered-glass funnel. The solid is rinsed with cold THF, and the combined filtrate is concentrated at room temperature by rotary evaporation to yield crude diphenyldiazomethane as a red oil that solidifies (99% yield, ~95% pure).
- **Purification:** The crude product is dissolved in pentane and rapidly filtered through a pad of activated basic alumina. The alumina is rinsed with pentane until the filtrate is colorless. The filtrate is concentrated to yield 9.19 g (93%) of an analytically pure red crystalline solid.

> **Caution:** This procedure should only be undertaken by trained personnel. Diazo compounds are toxic, irritating, and potentially explosive. Handling should be done behind a blast shield with appropriate personal protective equipment [2].

## Key Reactions and Applications

**Diazodiphenylmethane** serves as a versatile reagent in synthetic chemistry, primarily functioning in two key roles:

- **Synthesis of Esters and Ethers:** It reacts with carboxylic acids to form (diphenyl)methyl esters and with alcohols to form the corresponding ethers [1].
- **Generation of Diphenylmethyl Carbene:** Upon illumination by ultraviolet light or heating, it decomposes to generate (diphenyl)methyl carbene and nitrogen gas [1]. This reactive carbene intermediate can undergo various subsequent transformations.

## Research Context of Diazo Compounds

While **Diazodiphenylmethane** itself is a specific synthetic tool, it belongs to the broader class of **diazo compounds**, which are recognized for their utility in constructing complex molecules, particularly **azoles** (five-membered heterocycles like oxazoles, thiazoles, and imidazoles) [3]. These structures are privileged motifs in medicinal chemistry, with over 300 FDA-approved drugs containing an azole moiety [3].

Furthermore, research into **natural azo compounds** (containing the -N=N- moiety) has revealed a wide spectrum of confirmed pharmacological activities, including **antibacterial, antifungal, and antitumor effects** [4]. This highlights the broader significance of diazo-containing molecules in pharmaceutical research and drug discovery [4] [3].

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## References

1. Diazodiphenylmethane [en.wikipedia.org]
2. diphenyldiazomethane [orgsyn.org]
3. Diazocarbonyl and Related Compounds in the Synthesis of ... [pmc.ncbi.nlm.nih.gov]
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